

Diethyl Malonimidate Dihydrochloride: A Technical Guide to Safe Handling and Emergency Procedures

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Compound of Interest

Compound Name: *Diethyl malonimidate dihydrochloride*

Cat. No.: *B077508*

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For Researchers, Scientists, and Drug Development Professionals

December 20, 2025

This technical guide provides comprehensive safety and handling information for **Diethyl Malonimidate Dihydrochloride** (CAS No. 10344-69-1). The information herein is intended for qualified personnel experienced in handling laboratory chemicals. All users should be familiar with the contents of this document and the relevant Safety Data Sheet (SDS) before working with this compound.

Hazard Identification and Classification

Diethyl Malonimidate Dihydrochloride is classified as a hazardous substance. It is crucial to understand its potential hazards to ensure safe handling.

GHS Classification

Hazard Class	Category	Hazard Statement
Skin Irritation	2	H315: Causes skin irritation.
Eye Irritation	2	H319: Causes serious eye irritation.
Specific Target Organ Toxicity - Single Exposure	3	H335: May cause respiratory irritation.

Signal Word: Warning

Hazard Pictograms:

- Exclamation Mark

Physical and Chemical Properties

A summary of the key physical and chemical properties of **Diethyl Malonimidate Dihydrochloride** is provided below.

Property	Value	Source
Molecular Formula	C ₇ H ₁₆ Cl ₂ N ₂ O ₂	
Molecular Weight	231.12 g/mol	[1]
Appearance	White to yellow powder or crystalline powder.	
Melting Point	122 °C (decomposition)	[1][2]
Solubility	No specific data available.	
Stability	Stable under recommended storage conditions.	
InChIKey	TWUQXVGHXWRUBR-UHFFFAOYSA-N	[1]

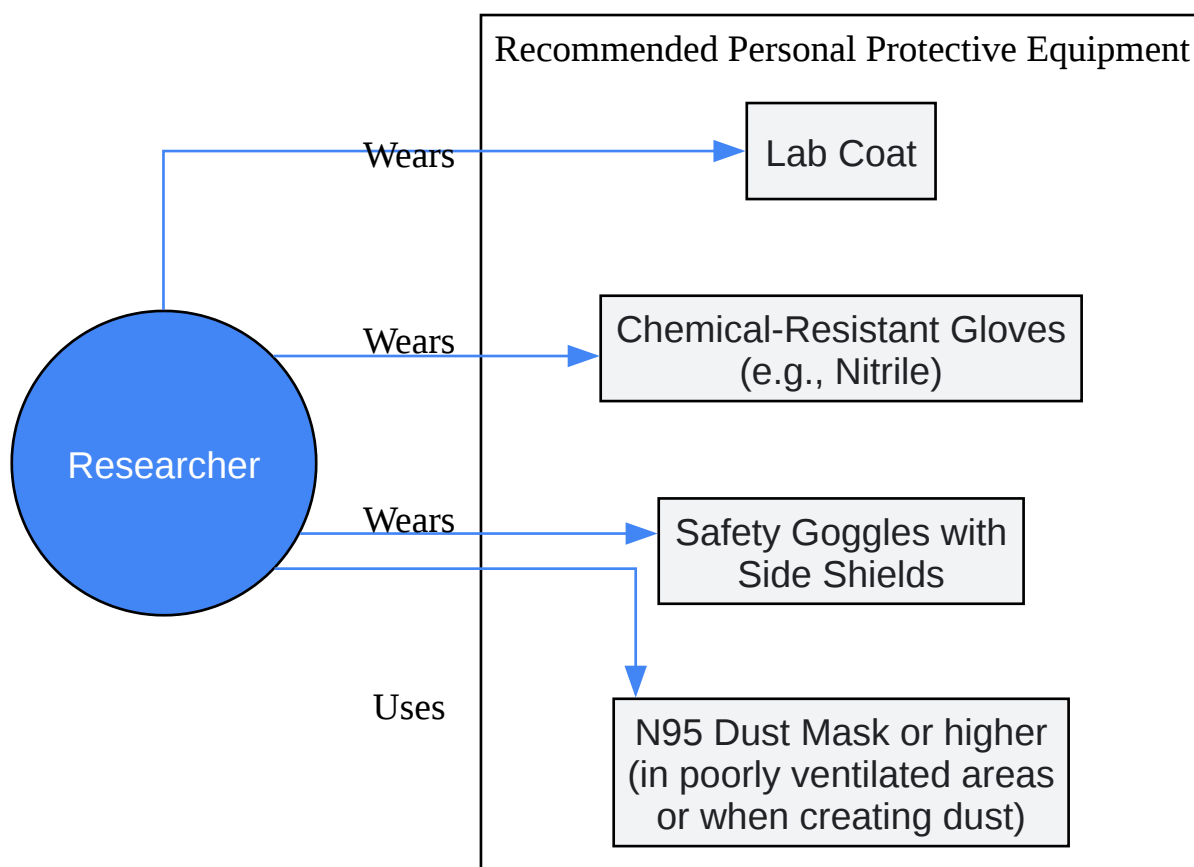
Toxicological Information

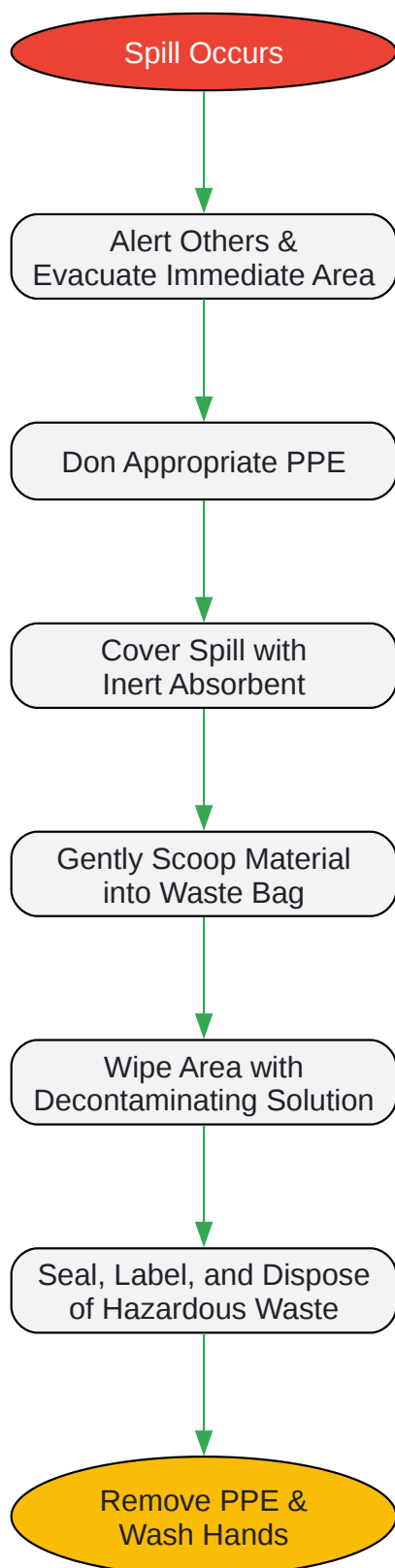
Detailed toxicological data for **Diethyl Malonimidate Dihydrochloride** is not readily available. The information provided is based on its classification and data for structurally related compounds. It should be handled with the care required for a substance with its hazard classifications.

Metric	Value	Species	Notes
LD50 (Oral)	No data available		
LD50 (Dermal)	No data available		
LC50 (Inhalation)	No data available		
Primary Routes of Exposure	Inhalation, skin contact, eye contact, ingestion.		
Symptoms of Exposure	May cause skin redness and pain, serious eye irritation including redness and watering, and respiratory tract irritation leading to coughing and shortness of breath.		

Personal Protective Equipment (PPE)

The following personal protective equipment is mandatory when handling **Diethyl Malonimidate Dihydrochloride** to minimize exposure.





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References

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